

# 2-Methoxybenzyl Alcohol: A Comprehensive Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *2-Methoxybenzyl alcohol*

Cat. No.: *B043209*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **2-methoxybenzyl alcohol** (CAS No. 612-16-8). The information is compiled and synthesized from various safety data sheets (SDS) and chemical databases to ensure a comprehensive understanding for professionals in research and development.

## Chemical and Physical Properties

**2-Methoxybenzyl alcohol**, also known as o-anisyl alcohol, is a clear, colorless to orange-brown liquid.<sup>[1]</sup> It is an important raw material and intermediate in organic synthesis, pharmaceuticals, and agrochemicals. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Methoxybenzyl Alcohol**

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub>	PubChem[2], TCI Chemicals[3]
Molecular Weight	138.16 g/mol	PubChem[2]
Appearance	Clear orange-brown liquid	Cole-Parmer[1]
Odor	No data available	-
Melting Point	85-86 °C	ChemicalBook[4]
Boiling Point	248-250 °C	ChemicalBook[4]
Flash Point	> 112 °C (> 233.6 °F)	Cole-Parmer[1]
Density	1.039 g/mL at 25 °C	ChemicalBook[4]
Vapor Pressure	0.00429 mmHg	PubChem[2]
Solubility	Not miscible or difficult to mix in water. Soluble in ethanol.	ChemicalBook[5]
Autoignition Temperature	No information available	Fisher Scientific[6]

## Hazard Identification and Classification

**2-Methoxybenzyl alcohol** is classified as a hazardous chemical. The GHS classification, based on aggregated data, indicates several warnings for acute toxicity, skin and eye irritation, and respiratory irritation.[2]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed[2] [3][7]
Skin corrosion/irritation	2	H315: Causes skin irritation[2] [3][7]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[2][3][7]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[2][7]

Signal Word: Warning[3][7]

The toxicological properties of this material have not been fully investigated.[1]

## Toxicological Data

Detailed toxicological studies on **2-methoxybenzyl alcohol** are not widely available in the public domain. However, some data for analogous compounds and general classifications provide insight into its potential toxicity. No specific LC50 data for inhalation was found.

Table 3: Available Toxicological Data

Test	Species	Route	Value	Reference
LD50 (analogue: 4-Methoxybenzyl alcohol)	Rabbit	Dermal	3 g/kg	Fisher Scientific[6]
LD50 (analogue: 4-Methoxybenzyl alcohol)	Rat	Oral	>= 5000 mg/kg	Fisher Scientific[6]

It is important to note that the toxicological properties have not been thoroughly investigated, and the absence of data does not mean the substance is not hazardous.[1]

## Experimental Protocols

Detailed experimental protocols for the toxicological assessments of **2-methoxybenzyl alcohol** are not available in the reviewed public safety documents. Toxicological studies are typically conducted under specific, controlled laboratory conditions following established guidelines from regulatory bodies like the OECD or EPA. These protocols would detail the animal model, dosage, administration route, observation parameters, and statistical analysis. For specific research applications, consulting specialized toxicological literature or conducting a dedicated literature search through scientific databases would be necessary.

## Safety and Handling Precautions

Proper handling and storage procedures are crucial to minimize the risks associated with **2-methoxybenzyl alcohol**.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[\[1\]](#) The type of glove material should be selected based on the breakthrough time and permeation rate for the specific laboratory conditions.
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[1\]](#) A lab coat is a minimum requirement.
- Respiratory Protection: A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[\[1\]](#) Use only outdoors or in a well-ventilated area.[\[4\]](#)

## Engineering Controls

- Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.[1]
- Use adequate ventilation to keep airborne concentrations low.[1]

## Handling and Storage

- Handling: Wash thoroughly after handling.[1] Avoid contact with eyes, skin, and clothing.[1] Do not breathe mist/vapors/spray.[4] Do not ingest.[4]
- Storage: Store in a tightly closed container.[1] Store in a cool, dry, well-ventilated area away from incompatible substances.[1] Incompatible materials include acids, acid anhydrides, acid chlorides, and strong oxidizing agents.[6]

## First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. <a href="#">[1]</a>
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. <a href="#">[1]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid. <a href="#">[1]</a>
Ingestion	Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. <a href="#">[1]</a>

## Fire and Explosion Hazard Data

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[\[1\]](#)
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[\[1\]](#) Vapors may be heavier than air and can spread along the ground.[\[1\]](#)
- Firefighting Precautions: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#)

## Accidental Release Measures

- Personal Precautions: Use proper personal protective equipment as indicated in Section 5.[\[1\]](#)
- Spill/Leak Procedures: Clean up spills immediately, observing precautions in the Protective Equipment section. Absorb spill using an absorbent, non-combustible material such as earth,

sand, or vermiculite. Do not use combustible materials such as sawdust. Provide ventilation.

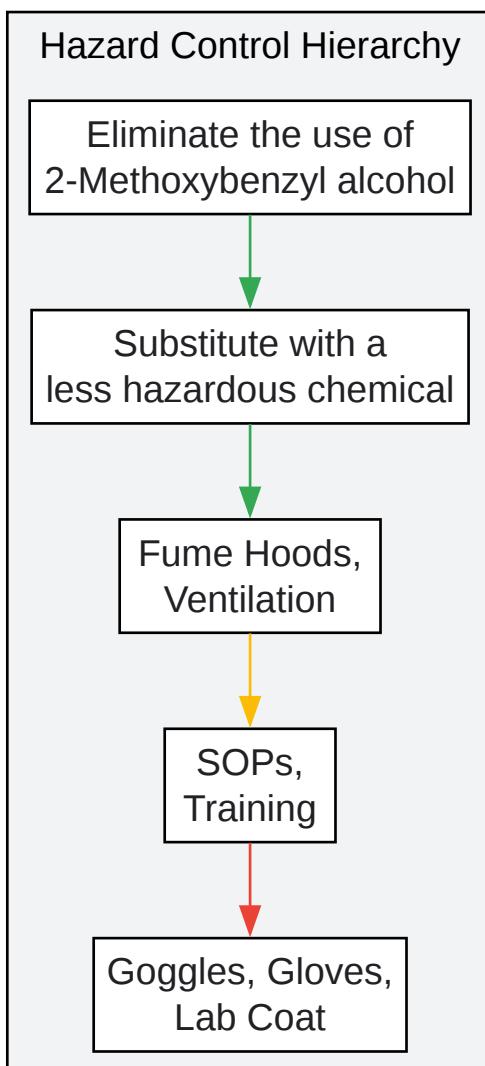
[1]

## Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Consult state and local hazardous waste regulations to ensure complete and accurate classification.[1]

## Visualized Workflows and Relationships

The following diagrams illustrate key logical relationships and workflows for the safe handling of **2-methoxybenzyl alcohol**.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [sigmaaldrich.com](http://sigmaaldrich.com) [sigmaaldrich.com]

- 2. 2-Methoxybenzyl alcohol | C8H10O2 | CID 69154 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. tcichemicals.com [[tcichemicals.com](https://tcichemicals.com)]
- 4. 2-Methoxybenzyl alcohol - Safety Data Sheet [[chemicalbook.com](https://chemicalbook.com)]
- 5. 2-Methoxybenzyl alcohol | 612-16-8 [[chemicalbook.com](https://chemicalbook.com)]
- 6. fishersci.com [[fishersci.com](https://fishersci.com)]
- 7. cdhfinechemical.com [[cdhfinechemical.com](https://cdhfinechemical.com)]
- To cite this document: BenchChem. [2-Methoxybenzyl Alcohol: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b043209#2-methoxybenzyl-alcohol-safety-and-handling-precautions>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)